

Technical Guide: Physical Properties of 2,5-Hexadien-1-ol

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Compound of Interest

Compound Name: 2,5-Hexadien-1-ol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **2,5-Hexadien-1-ol**. Due to the limited availability of experimental data for **2,5-Hexadien-1-ol** in publicly accessible literature, this guide also includes data for the related isomer, trans,trans-2,4-Hexadien-1-ol, for comparative purposes. The methodologies for determining these key physical properties are detailed to assist in further research and characterization.

Core Physical Properties

A summary of the available quantitative data for **2,5-Hexadien-1-ol** and its isomer trans,trans-2,4-Hexadien-1-ol is presented below.

Table 1: Physical Properties of **2,5-Hexadien-1-ol**

Property	Value	Conditions
Molecular Formula	C ₆ H ₁₀ O	-
Molecular Weight	98.14 g/mol	-[1]
Boiling Point	71-72 °C	at 14 Torr[2]
Density	0.8756 g/cm ³	at 22 °C[2]
Melting Point	Data not available	-
Refractive Index	Data not available	-
Solubility	Data not available	-

Table 2: Physical Properties of trans,trans-2,4-Hexadien-1-ol (for comparison)

Property	Value	Conditions
Molecular Formula	C ₆ H ₁₀ O	-
Molecular Weight	98.14 g/mol	-
Melting Point	28-33 °C	-[3]
Boiling Point	179-180 °C	at 760 mmHg
80 °C	at 12-16 hPa[4]	
Density	0.871 g/mL	at 25 °C[5]
Refractive Index	1.4990 - 1.5010	at 20 °C[4]
Solubility	Insoluble in water; Soluble in fat and ethanol.[6]	-

Experimental Protocols for Physical Property Determination

Detailed methodologies for determining the key physical properties of unsaturated alcohols like **2,5-Hexadien-1-ol** are provided below. These are generalized protocols and may require

optimization based on the specific sample and laboratory conditions.

Determination of Boiling Point

Principle: The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid.

Methodology (Capillary Method):

- **Sample Preparation:** Place a small amount (1-2 mL) of **2,5-Hexadien-1-ol** into a small test tube.
- **Capillary Insertion:** Seal one end of a capillary tube using a flame. Place the sealed capillary tube, open end down, into the test tube containing the sample.
- **Apparatus Setup:** Attach the test tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- **Heating:** Immerse the assembly in a heating bath (e.g., oil bath or a melting point apparatus with a boiling point function).
- **Observation:** Heat the bath slowly. A stream of bubbles will emerge from the capillary tube as the air inside expands.
- **Boiling Point Determination:** Continue gentle heating until a rapid and continuous stream of bubbles emerges. Stop heating and allow the bath to cool slowly. The temperature at which the liquid is drawn back into the capillary tube is the boiling point.
- **Pressure Correction:** If the determination is not performed at standard atmospheric pressure (760 mmHg), a pressure correction may be necessary.

Determination of Melting Point

Principle: The melting point is the temperature at which a solid turns into a liquid. For a pure substance, this occurs over a narrow range.

Methodology (Capillary Method):

- **Sample Preparation:** Ensure the sample of **2,5-Hexadien-1-ol** is in a solid, crystalline form. If it is a liquid at room temperature, this method is not applicable.
- **Capillary Loading:** Tap the open end of a capillary tube into the solid sample to pack a small amount (2-3 mm in height) into the sealed end.
- **Apparatus Setup:** Place the loaded capillary tube into a melting point apparatus.
- **Heating:** Heat the apparatus rapidly to a temperature about 10-15 °C below the expected melting point, then reduce the heating rate to 1-2 °C per minute.
- **Observation:** Observe the sample through the magnifying lens.
- **Melting Range Determination:** Record the temperature at which the first drop of liquid appears (the beginning of melting) and the temperature at which the entire sample becomes a clear liquid (the end of melting). This range is the melting point.

Determination of Density

Principle: Density is the mass of a substance per unit volume.

Methodology (Pycnometer Method):

- **Pycnometer Preparation:** Clean and dry a pycnometer (a small glass flask with a precise volume) and record its mass (m_1).
- **Sample Filling:** Fill the pycnometer with **2,5-Hexadien-1-ol**, ensuring no air bubbles are present. Insert the stopper and allow any excess liquid to be expelled through the capillary.
- **Temperature Equilibration:** Place the filled pycnometer in a constant temperature bath (e.g., 22 °C) until it reaches thermal equilibrium.
- **Mass Measurement:** Carefully dry the outside of the pycnometer and record its mass (m_2).
- **Calibration:** Repeat the procedure using a reference substance with a known density at the same temperature, such as deionized water, to determine the exact volume of the pycnometer.

- Calculation: The density (ρ) is calculated using the formula: $\rho = (m_2 - m_1) / V$, where V is the volume of the pycnometer.

Determination of Refractive Index

Principle: The refractive index is a dimensionless number that describes how fast light travels through a material. It is a characteristic property of a substance.

Methodology (Abbe Refractometer):

- Instrument Calibration: Calibrate the Abbe refractometer using a standard liquid with a known refractive index (e.g., distilled water).
- Sample Application: Place a few drops of **2,5-Hexadien-1-ol** onto the prism of the refractometer.
- Measurement: Close the prism and allow the sample to spread into a thin film. Adjust the light source and the focus to obtain a clear and sharp dividing line in the eyepiece.
- Reading: Adjust the compensator to remove any color fringes. Align the dividing line with the crosshairs and read the refractive index from the scale.
- Temperature Control: Ensure the measurement is taken at a constant, recorded temperature (e.g., 20 °C), as the refractive index is temperature-dependent.

Determination of Solubility

Principle: Solubility is the property of a solute to dissolve in a solvent to form a homogeneous solution.

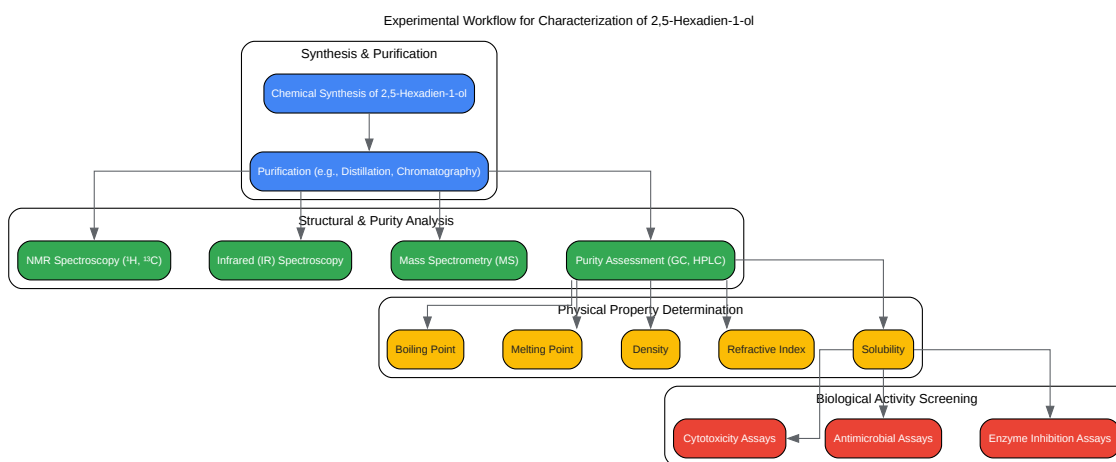
Methodology (Qualitative and Semi-Quantitative):

- Solvent Selection: Choose a range of solvents with varying polarities (e.g., water, ethanol, diethyl ether, hexane).
- Qualitative Assessment: To a test tube containing a small amount of solvent (e.g., 1 mL), add a few drops or a small crystal of **2,5-Hexadien-1-ol**.

- Observation: Agitate the mixture and observe if the solute dissolves completely. Note whether it is soluble, partially soluble, or insoluble.
- Semi-Quantitative Assessment: To determine an approximate solubility, add a known mass of **2,5-Hexadien-1-ol** to a known volume of solvent incrementally with agitation until no more solute dissolves.

Experimental Workflow and Characterization

As no specific signaling pathways involving **2,5-Hexadien-1-ol** have been prominently documented in scientific literature, a generalized experimental workflow for the characterization of a novel or uncharacterized unsaturated alcohol is presented. This workflow is crucial for confirming the identity, purity, and properties of the compound, which are essential steps in drug development and chemical research.



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Caption: General workflow for the synthesis, characterization, and screening of **2,5-Hexadien-1-ol**.

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